

Spectroscopic data (NMR, IR, MS) for 2-Chloro-5-nitrobenzenesulfonic acid

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Compound of Interest

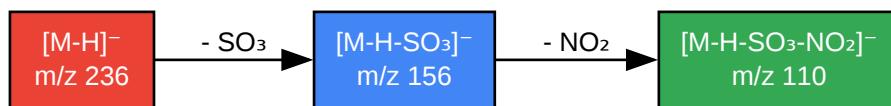
Compound Name: 2-Chloro-5-nitrobenzenesulfonic acid

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Molecular Structure and Spectroscopic Overview

2-Chloro-5-nitrobenzenesulfonic acid is a polysubstituted aromatic compound with the molecular formula $C_6H_4ClNO_5S$ and a molecular weight of 237.62 g/mol .^{[3][4]} The molecule's structural complexity, featuring a sulfonic acid group, a nitro group, and a chlorine atom on a benzene ring, gives rise to a distinct spectroscopic fingerprint. Understanding this fingerprint is critical for identity confirmation, purity assessment, and structural elucidation in synthetic and analytical workflows.



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